

NSC636819 solubility in DMSO and other organic solvents

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Compound of Interest		
Compound Name:	NSC636819	
Cat. No.:	B15589291	Get Quote

Application Notes and Protocols for NSC636819

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and experimental use of **NSC636819**, a selective inhibitor of the histone demethylases KDM4A and KDM4B.

Chemical Properties

Property	Value	Reference
Molecular Weight	510.15 g/mol	[1]
Formula	C22H12Cl4N2O4	[1]
CAS Number	1618672-71-1	[1]
Appearance	Solid, Yellow to orange	[2]
Purity	≥97% (HPLC)	[1]

Solubility Data

NSC636819 exhibits the highest solubility in Dimethyl Sulfoxide (DMSO).[1][2] Detailed quantitative solubility data in other common organic solvents such as ethanol, methanol, or



acetone is not readily available in the reviewed literature. Based on its chemical structure, it is predicted to have limited solubility in aqueous solutions and lower alcohols.

Solvent	Concentration	Comments
DMSO	≤ 10 mM (5.1 mg/mL)	Soluble to 10 mM.[1] Preparation of a 10 mM stock solution may require sonication and warming. It is recommended to use newly opened, anhydrous DMSO as the compound is sensitive to hygroscopic DMSO.[2]
Other Organic Solvents (Ethanol, Methanol, Acetonitrile)	Data not available	While specific data is unavailable, based on the compound's structure, solubility is expected to be lower than in DMSO. It is recommended to test solubility in small aliquots starting with low concentrations.

Stock Solution Preparation and Storage

Preparation of a 10 mM Stock Solution in DMSO:

- Weigh out the desired amount of NSC636819 powder. For example, to prepare 1 mL of a 10 mM stock solution, use 5.1 mg of NSC636819 (Molecular Weight: 510.15 g/mol).
- Add the appropriate volume of high-quality, anhydrous DMSO. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- To facilitate dissolution, sonicate the mixture and gently warm the vial.[2] Ensure the solution is clear and free of particulates before use.

Storage:



- Solid Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.
- Stock Solutions (in DMSO): Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2]

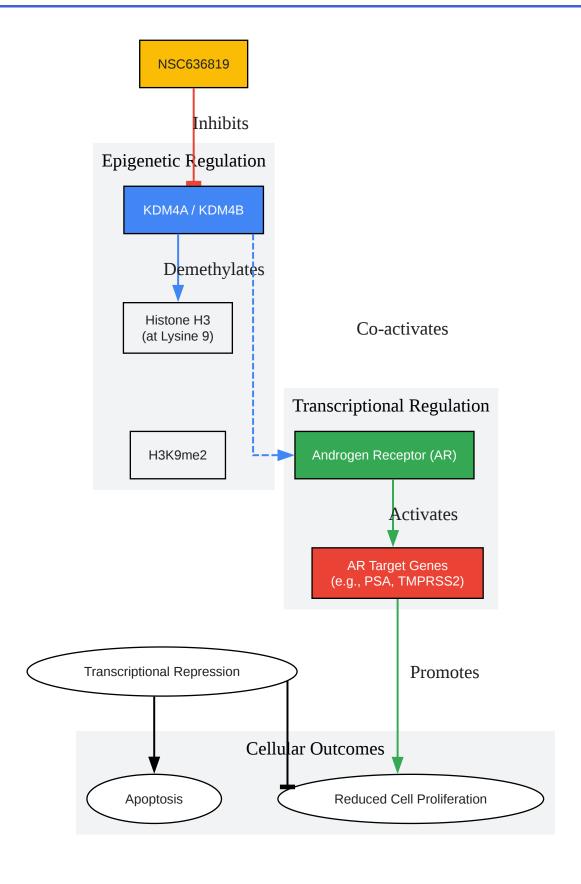
Biological Activity

NSC636819 is a cell-permeable, competitive inhibitor of KDM4A and KDM4B histone demethylases.[1][3] It selectively targets the demethylation of trimethylated lysine 9 on histone H3 (H3K9me3).[3] By inhibiting KDM4A/KDM4B, NSC636819 leads to an increase in H3K9me3 levels, which is a marker for heterochromatin and is associated with transcriptional repression. [4] This compound has been shown to negatively regulate the expression of androgen-responsive genes and induce apoptosis in prostate cancer cells.[3]

Signaling Pathway

NSC636819 inhibits KDM4A and KDM4B, which are coactivators of the Androgen Receptor (AR). This inhibition leads to increased H3K9me3 at the promoter regions of AR target genes, resulting in their transcriptional repression and subsequent downstream effects on cell proliferation and survival.





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Caption: Mechanism of action of NSC636819.



Experimental Protocols In Vitro KDM4A/KDM4B Inhibition Assay (Western Blot Based)

This protocol is adapted from methodologies described in Chu et al., 2014.[3]

Materials:

- Recombinant KDM4A or KDM4B enzyme
- Calf thymus histone H3
- NSC636819
- Assay Buffer: 50 mM HEPES (pH 7.5), 1 mM α-ketoglutarate, 2 mM ascorbate, 50 μM Fe(II)
- SDS-PAGE gels and buffers
- PVDF membrane
- Primary antibodies: anti-H3K9me3, anti-Histone H3
- HRP-conjugated secondary antibody
- Chemiluminescence substrate

Procedure:

- Prepare a reaction mixture containing 10 μ M of recombinant KDM4A or KDM4B enzyme and 5 μ M of calf thymus histone H3 in the assay buffer.
- Add **NSC636819** to the desired final concentration (e.g., 1 μ M to 100 μ M). For a negative control, add an equivalent volume of DMSO.
- Incubate the reaction mixture at 37°C for 30 minutes.
- Stop the reaction by adding SDS-PAGE loading buffer and boiling for 5 minutes.



- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against H3K9me3 and total Histone H3 overnight at 4°C.
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and visualize the protein bands using a chemiluminescence detection system.
- A decrease in the H3K9me3 signal relative to the total H3 signal indicates inhibition of the demethylase activity.

Cell Viability Assay

Materials:

- Prostate cancer cell line (e.g., LNCaP)
- Complete cell culture medium
- NSC636819 stock solution (10 mM in DMSO)
- 96-well plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Procedure:

- Seed LNCaP cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **NSC636819** in complete cell culture medium from the 10 mM stock solution. Final concentrations may range from 1 μ M to 50 μ M. Include a DMSO vehicle



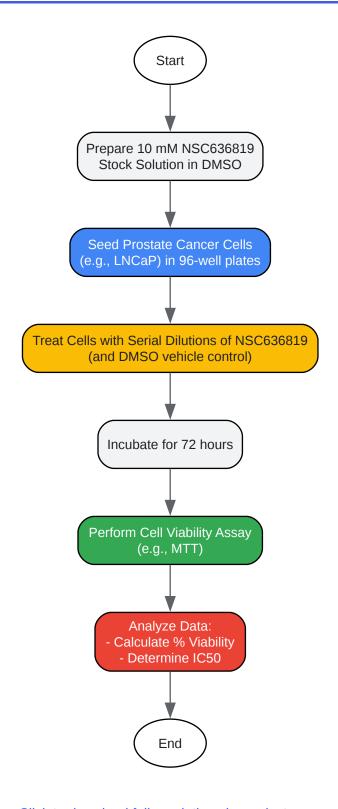
control.

- Remove the old medium from the wells and add 100 μL of the medium containing the different concentrations of NSC636819.
- Incubate the cells for the desired period (e.g., 72 hours).
- Measure cell viability using a standard method such as the MTT assay.
- Read the absorbance at the appropriate wavelength using a plate reader.
- Calculate the percentage of cell viability relative to the DMSO-treated control and determine the IC₅₀ value.

Experimental Workflow Diagram

The following diagram illustrates a general workflow for evaluating the efficacy of **NSC636819** in a cell-based experiment.





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Caption: Workflow for a cell viability assay.



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